

2-Fluoro-5-nitrobenzenesulfonyl chloride safety data sheet

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Compound of Interest

Compound Name: 2-Fluoro-5-nitrobenzenesulfonyl chloride

Cat. No.: B1314342

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Technical Guide: 2-Fluoro-5-nitrobenzenesulfonyl Chloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety data, handling procedures, and representative experimental protocols for **2-Fluoro-5-nitrobenzenesulfonyl chloride**. The information is compiled from various safety data sheets and chemical databases to ensure a thorough overview for laboratory and research applications.

Chemical Identification and Properties

2-Fluoro-5-nitrobenzenesulfonyl chloride is a sulfonyl chloride compound containing a fluoro and a nitro group on the benzene ring.

Identifier	Value
IUPAC Name	2-fluoro-5-nitrobenzenesulfonyl chloride[1]
CAS Number	713-21-3[1]
Molecular Formula	C6H3ClFNO4S[1][2][3]
Molecular Weight	239.61 g/mol [1][2][3]
InChI Key	VQHGELUKJYOETQ-UHFFFAOYSA-N[1]
Canonical SMILES	C1=CC(=C(C=C1--INVALID-LINK--[O-])S(=O)(=O)Cl)F[1]

Physical and Chemical Properties

Quantitative data on the physical and chemical properties of **2-Fluoro-5-nitrobenzenesulfonyl chloride** is limited in publicly available safety data sheets. Many sources report "no data available" for several key parameters.

Property	Value	Source
Physical State	Solid	[4]
Melting Point/Freezing Point	No data available	[5]
Odour	No data available	[5]

Hazard Identification and Classification

2-Fluoro-5-nitrobenzenesulfonyl chloride is classified as a hazardous substance. The GHS classification indicates that it is corrosive and can cause severe skin burns and eye damage.

Classification	Code	Description
GHS Pictogram	Danger	
Hazard Statement	H314	Causes severe skin burns and eye damage[1][2]
Skin Corrosion/Irritation	Skin Corr. 1B	Causes severe skin burns and eye damage[1][2]

Safe Handling and Storage

Proper handling and storage are crucial to minimize the risks associated with **2-Fluoro-5-nitrobenzenesulfonyl chloride**.

Aspect	Recommendation
Handling	Use in a well-ventilated area or under a chemical fume hood.[6] Avoid breathing dust/fume/gas/mist/vapors/spray.[5] Wear protective gloves, protective clothing, eye protection, and face protection.[5][7] Wash hands thoroughly after handling.[5]
Storage	Store in a cool, dry, and well-ventilated place.[7] Keep containers tightly closed.[7] Store locked up.[5] Recommended storage temperature is -20°C.[3]
Incompatible Materials	Bases, Water.[7]

Experimental Protocols

The following is a representative protocol for the synthesis of a sulfonamide using a sulfonyl chloride like **2-Fluoro-5-nitrobenzenesulfonyl chloride**. This protocol is based on general procedures for sulfonamide synthesis and should be adapted and optimized for specific substrates and scales.

Reaction: Synthesis of N-Aryl/Alkyl-2-fluoro-5-nitrobenzenesulfonamide

Materials:

- **2-Fluoro-5-nitrobenzenesulfonyl chloride**
- Primary or secondary amine
- Anhydrous dichloromethane (DCM) or other suitable aprotic solvent
- Pyridine or other suitable base
- Saturated aqueous sodium bicarbonate solution
- Brine (saturated aqueous sodium chloride solution)
- Anhydrous magnesium sulfate or sodium sulfate
- Standard laboratory glassware (round-bottom flask, addition funnel, etc.)
- Magnetic stirrer and stir bar
- Ice bath

Procedure:

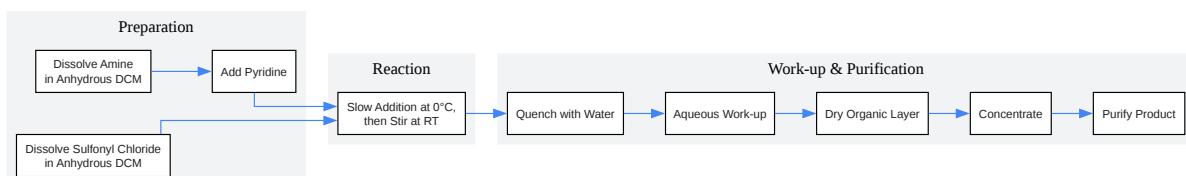
- Reaction Setup: In a clean, dry round-bottom flask equipped with a magnetic stir bar and under an inert atmosphere (e.g., nitrogen or argon), dissolve the amine (1.0 equivalent) in anhydrous dichloromethane. Cool the solution to 0 °C using an ice bath.
- Addition of Base: Add pyridine (1.1 equivalents) to the stirred solution.
- Addition of Sulfonyl Chloride: Dissolve **2-Fluoro-5-nitrobenzenesulfonyl chloride** (1.05 equivalents) in a minimal amount of anhydrous dichloromethane. Transfer this solution to an addition funnel and add it dropwise to the cooled amine solution over 15-30 minutes.
- Reaction Monitoring: After the addition is complete, allow the reaction to warm to room temperature and stir for 2-16 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).

- Work-up:
 - Once the reaction is complete, quench the reaction by slowly adding water.
 - Transfer the mixture to a separatory funnel and wash sequentially with 1 M HCl (to remove excess pyridine), saturated aqueous sodium bicarbonate solution, and brine.
 - Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
 - Filter the drying agent and concentrate the filtrate under reduced pressure to obtain the crude product.
- Purification: Purify the crude product by flash column chromatography on silica gel or by recrystallization to afford the pure sulfonamide.

Visualizing Workflows

Experimental Workflow

The following diagram illustrates a typical workflow for the synthesis of sulfonamides using **2-Fluoro-5-nitrobenzenesulfonyl chloride**.

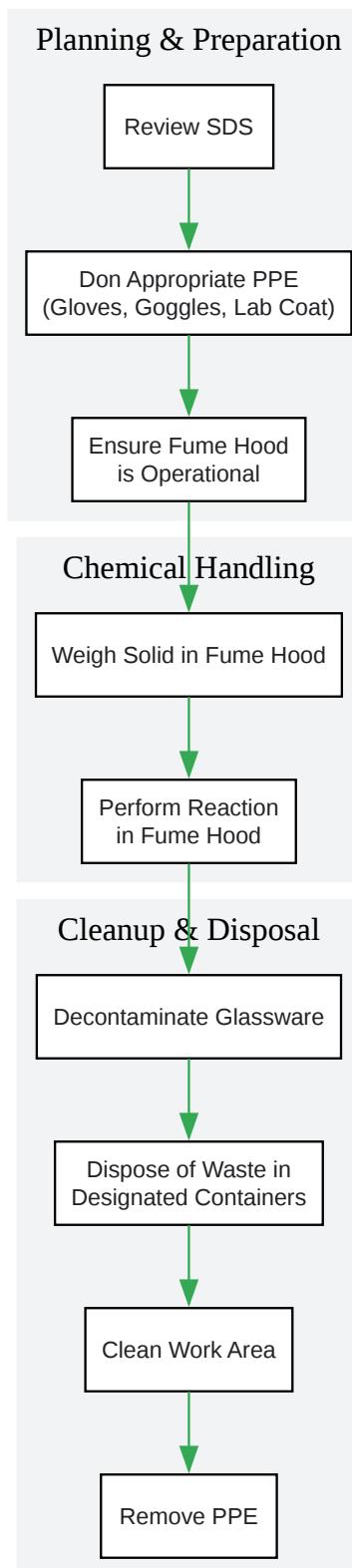


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Caption: General workflow for sulfonamide synthesis.

Safe Handling Workflow

This diagram outlines the essential steps for safely handling hazardous chemicals like **2-Fluoro-5-nitrobenzenesulfonyl chloride**.



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Caption: Safe handling workflow for hazardous chemicals.

Emergency Procedures

In case of exposure or accident, follow these first aid measures immediately.

Exposure	First Aid Measures
Inhalation	Remove person to fresh air and keep comfortable for breathing. [5] Get emergency medical help immediately. [5]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower. Wash contaminated clothing before reuse. [5]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [5] Get emergency medical help immediately.
Ingestion	Rinse mouth. Do NOT induce vomiting. [5] Get emergency medical help immediately.

Disposal Considerations

Dispose of contents/container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations, and product characteristics at time of disposal.[\[5\]](#)

Disclaimer: This document is intended as a guide and does not replace a formal risk assessment. Always consult the most up-to-date Safety Data Sheet (SDS) from your supplier before handling this chemical and follow all institutional safety protocols.

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